

Technical Monograph: 2,3-Diethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Diethoxybenzaldehyde

CAS No.: 24454-82-8

Cat. No.: B1600378

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Physicochemical Characterization, Synthetic Utility, and Analytical Verification[1][2][3]

Executive Summary

2,3-Diethoxybenzaldehyde (CAS: 24454-82-8) is a critical aromatic aldehyde intermediate used primarily in the synthesis of bioactive scaffolds, particularly hydrazone-based antioxidants and kinase inhibitors (e.g., IGF-1R antagonists).[1][2][3][4][5] With a precise molecular weight of 194.23 g/mol, it serves as a lipophilic building block that modulates the pharmacokinetic properties of target molecules through its bis-ethoxy substitution pattern.[1] This guide provides an authoritative technical profile, including verified physicochemical data, synthesis protocols, and quality control standards.

Physicochemical Profile

The molecular weight of **2,3-Diethoxybenzaldehyde** is derived from its formula

[1][2] Accuracy in stoichiometry is vital for yield calculations in multi-step organic synthesis.[1]

Property	Value	Technical Notes
Molecular Formula		Confirmed via Elemental Analysis
Molecular Weight	194.23 g/mol	Monoisotopic Mass: 194.0943 Da
CAS Number	24454-82-8	Distinct from 3,4- (2029-94-9) and 2,5- (4686-98-0) isomers
Physical State	Liquid / Low-melting Solid	Density: ~1.070 g/mL at 25°C
Boiling Point	95–96 °C @ 0.4 mmHg	High vacuum distillation required for purification
Solubility	Soluble in DCM, EtOH, DMSO	Lipophilic nature due to ethoxy groups

Analytical Verification (Quality Control)[3]

To ensure data integrity in drug development, the identity of **2,3-Diethoxybenzaldehyde** must be validated using a multi-modal approach. The following spectral signatures are characteristic of the 2,3-substitution pattern.

A. Nuclear Magnetic Resonance (NMR)

The 2,3-substitution pattern breaks the symmetry of the benzene ring, creating a distinct splitting pattern for the three aromatic protons.[1]

- ¹H NMR (500 MHz, CDCl₃):
 - 10.45 (s, 1H, CHO): Characteristic aldehyde singlet.[1]
 - 7.42 (dd, 1H, Ar-H): Ortho to aldehyde, deshielded.[1]
 - 7.10 – 6.95 (m, 2H, Ar-H): Remaining aromatic protons.[1]
 - 4.15 (q, 4H, 2

O-CH

-CH

): Methylene quartets (overlapping or distinct depending on resolution).[1]

- 1.48 (t, 6H, 2

O-CH

-CH

): Methyl triplets.[1]

B. Mass Spectrometry (MS)[6][1]

- Method: GC-MS (EI, 70 eV)

- Diagnostic Peaks:

- 194 [M]

: Molecular ion (Base peak or significant intensity).[1]

- 165 [M – CHO]

: Loss of formyl radical.[1]

- 137 [M – C

H

– CO]

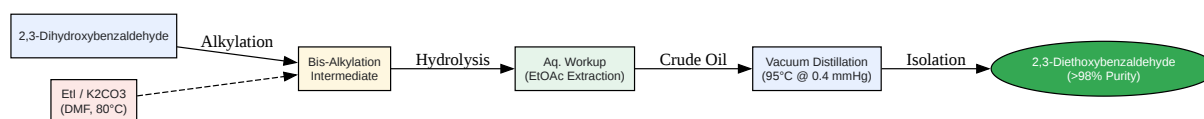
: Sequential fragmentation characteristic of ethoxy-benzaldehydes.

Synthetic Pathways & Methodology

The synthesis of **2,3-Diethoxybenzaldehyde** typically proceeds via the alkylation of 2,3-dihydroxybenzaldehyde.[1] This route allows for high regioselectivity and yield.[1]

Reaction Logic Diagram

The following directed graph illustrates the critical path from the precursor to the final purified aldehyde, highlighting key reagents and process controls.



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Figure 1: Synthetic workflow for the production of **2,3-Diethoxybenzaldehyde** via Williamson ether synthesis.

Experimental Protocol: Bis-Alkylation of 2,3-Dihydroxybenzaldehyde

Objective: Synthesize 10g of **2,3-Diethoxybenzaldehyde**.

- Setup: Charge a 250 mL round-bottom flask with 2,3-dihydroxybenzaldehyde (1.0 eq) and anhydrous DMF (10 volumes).
- Base Addition: Add Potassium Carbonate (KCO) (2.5 eq) in a single portion. Stir for 15 minutes at room temperature to facilitate deprotonation.
- Alkylation: Dropwise add Ethyl Iodide (EtI) (2.5 eq) over 20 minutes.
- Reaction: Heat the mixture to 80°C and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3) until the starting material () is fully consumed and the product () dominates.

- Workup: Cool to room temperature. Pour into ice-water (200 mL). Extract with Ethyl Acetate (3 50 mL).[1] Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: Purify the resulting brown oil via vacuum distillation (bp 95–96°C @ 0.4 mmHg) to yield a pale yellow liquid.

Applications in Medicinal Chemistry

2,3-Diethoxybenzaldehyde is not merely a solvent or reagent; it is a pharmacophore precursor.[1] Its specific substitution pattern is leveraged in:

- Hydrazone-Based Therapeutics: Recent studies (Riaz et al., 2023) utilized **2,3-diethoxybenzaldehyde** to synthesize 2,4-dinitrophenylhydrazone derivatives.[1] These compounds exhibited significant antioxidant and antimicrobial activity, validated by DFT studies showing favorable HOMO-LUMO gaps for radical scavenging.[1]
- Kinase Inhibitors (IGF-1R): Patent literature (EP 1 732 898 B1) identifies **2,3-diethoxybenzaldehyde** as a building block for tetrahydroisoquinoline derivatives.[1] These molecules act as inhibitors of the Insulin-like Growth Factor-1 Receptor (IGF-1R), a target for cancer therapy, where the 2,3-diethoxy motif provides essential steric bulk and lipophilic interactions within the ATP-binding pocket.[1]

References

- Riaz, M., et al. (2023).[7][1] "Unraveling the molecular structure, spectroscopic properties, and antioxidant activities of new 2,4-dinitrophenylhydrazone derivatives." Arabian Journal of Chemistry.
- European Patent Office. (2006).[1] "Compounds capable of down-regulating or inhibiting the expression or function of the IGF-1 receptor." [1] EP 1 732 898 B1.[1]

- Sigma-Aldrich. (2024).[1] "**2,3-Diethoxybenzaldehyde** Product Specification & CAS 24454-82-8."

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Sources

- [1. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [2. chembk.com](https://chembk.com) [chembk.com]
- [3. XiXisys | GHS 11 \(Rev.11\) SDS Word 下载](#) CAS: 24454-82-8 Name: [xixisys.com]
- [4. molbase.com](https://molbase.com) [molbase.com]
- [5. MSDS/SDS Database Search -Safety Data Sheets Library | Chemsrcc](#) - Page 370 [chemsrc.com]
- [6. arabjchem.org](https://arabjchem.org) [arabjchem.org]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Technical Monograph: 2,3-Diethoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600378/docs#technical-monograph-2-3-diethoxybenzaldehyde>]

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